

Physical properties of 4-Pentenoyl chloride (boiling point, density)

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Compound of Interest

Compound Name: 4-Pentenoyl chloride

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Technical Guide: Physical Properties of 4-Pentenoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-Pentenoyl chloride**, a valuable reagent in organic synthesis. The information herein is intended to support laboratory research and development activities where precise data and methodologies are critical.

Core Physical Properties

The fundamental physical characteristics of **4-Pentenoyl chloride** are summarized in the table below. This data is essential for handling, reaction setup, and purification processes.

Property	Value	Conditions
Boiling Point	125 °C	At standard atmospheric pressure (literature value)[1][2][3][4][5][6]
Density	1.074 g/mL	At 25 °C (literature value)[1][2][3][4][5]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail generalized experimental protocols for determining the boiling point and density of a liquid compound such as **4-Pentenoyl chloride**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for this determination in a laboratory setting is the capillary tube method.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Heating mantle or Bunsen burner
- Stand and clamps
- Heat-transfer fluid (e.g., mineral oil)

Procedure:

- A small amount of the liquid sample (**4-Pentenoyl chloride**) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.

- This assembly is then immersed in a Thiele tube or an oil bath, making sure the liquid level in the bath is above the sample level but below the opening of the test tube.
- The bath is heated gently and evenly. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the liquid begins to vaporize, and a rapid and continuous stream of bubbles will emerge from the capillary tube.
- At this point, the heating is discontinued, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube. This temperature is recorded.

Determination of Density

The density of a substance is its mass per unit volume. For a liquid like **4-Pentenoyl chloride**, this can be accurately determined using a pycnometer or, more simply, with a graduated cylinder and a balance.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance
- Thermometer

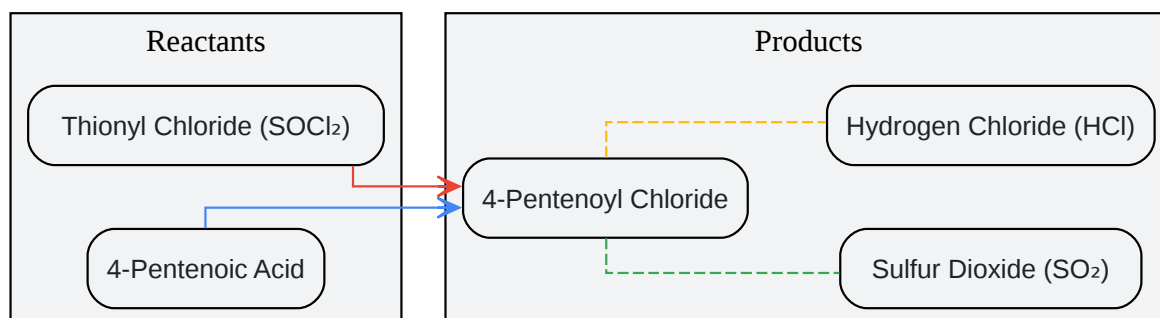
Procedure:

- The mass of a clean, dry graduated cylinder is accurately measured and recorded.
- A specific volume of the liquid (e.g., 10 mL of **4-Pentenoyl chloride**) is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured and recorded.

- The temperature of the liquid is measured and recorded, as density is temperature-dependent.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is then calculated by dividing the mass of the liquid by the volume measured. For higher accuracy, the procedure can be repeated, and the average density calculated.

Synthesis of 4-Pentenoyl Chloride

4-Pentenoyl chloride is commonly synthesized by the reaction of 4-pentenoic acid with thionyl chloride (SOCl_2).^{[1][4]} The thionyl chloride converts the hydroxyl group of the carboxylic acid into a chlorosulfite intermediate, which is a better leaving group. A subsequent nucleophilic attack by the chloride ion results in the formation of the acid chloride.



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Caption: Synthesis of **4-Pentenoyl Chloride** from 4-Pentenoic Acid and Thionyl Chloride.

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